Tetraethylammonium Bicarbonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Tetraethylammonium bicarbonate*
CAS No.:	*17351-61-0*
Cat. No.:	*B1610092*

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Abstract

Tetraethylammonium bicarbonate (TEAB) is a quaternary ammonium salt with a multifaceted role in modern chemical and biochemical research. Its utility as a phase-transfer catalyst, a precipitating agent in catalyst synthesis, and a critical reagent in proteomics sample preparation underscores its importance in diverse scientific fields. This document provides an in-depth overview of the core properties of **tetraethylammonium bicarbonate**, detailed experimental protocols for its key applications, and visual representations of associated workflows and mechanisms.

Core Properties and Data

Tetraethylammonium bicarbonate is a white solid readily soluble in polar solvents. Its chemical and physical properties are summarized below.

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Property	Value	Reference
Molecular Weight	191.27 g/mol	[1]
Molecular Formula	$C_9H_{21}NO_3$	[1]
CAS Number	17351-61-0	[1]
Synonyms	Tetraethylammonium hydrogen carbonate	[1]
Appearance	White solid	
Solubility	Soluble in water	
SMILES	CC--INVALID-LINK--(CC)CC.OC([O-])=O	[1]
InChI	1S/C8H20N.CH2O3/c1-5-9(6-2,7-3)8-4;2-1(3)4/h5-8H2,1-4H3;(H2,2,3,4)/q+1;/p-1	[1]

Synthesis

A general method for the synthesis of **tetraethylammonium bicarbonate** involves the reaction of tetraethylammonium hydroxide with carbon dioxide.

General Synthesis Protocol

- A solution of tetraethylammonium hydroxide in a suitable solvent (e.g., water or methanol) is prepared in a reaction vessel.
- Carbon dioxide gas is bubbled through the solution with stirring.
- The reaction is monitored, typically by measuring the pH of the solution. The introduction of carbon dioxide is continued until the pH approaches a neutral or slightly basic value, indicating the formation of the bicarbonate salt.
- The resulting solution of **tetraethylammonium bicarbonate** can be used directly or the solvent can be removed under reduced pressure to isolate the solid product.

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Key Applications and Experimental Protocols

Tetraethylammonium bicarbonate has found significant applications in organic synthesis, materials science, and proteomics.

Phase-Transfer Catalysis in [^{18}F]Radiofluorination

Tetraethylammonium bicarbonate serves as an efficient phase-transfer catalyst for the introduction of the [^{18}F]fluoride ion into organic molecules, a crucial step in the synthesis of radiotracers for Positron Emission Tomography (PET).[2][3][4] It offers an alternative to the traditional Kryptofix K222/K_2CO_3 system and can help prevent blockages in microreactors.[1][3]

This protocol is adapted from a non-anhydrous method for nucleophilic ^{18}F-fluorination.[2]

- [^{18}F]Fluoride Trapping: An aqueous solution of [^{18}F]fluoride is passed through an anion-exchange cartridge (e.g., QMA or MP-1) to trap the [^{18}F]F^-.
- Elution: The [^{18}F]F^- is eluted from the cartridge with a solution of **tetraethylammonium bicarbonate** in a mixture of an organic solvent (e.g., acetonitrile) and water.
- Reaction: The eluate containing the [^{18}F]F^--TEAB complex is added to a solution of the precursor molecule (e.g., a tosylate- or nitro-substituted precursor) in an aprotic solvent.
- Heating: The reaction mixture is heated to promote the nucleophilic aromatic or aliphatic substitution.
- Purification: The crude reaction mixture is purified using techniques such as solid-phase extraction (SPE) or high-performance liquid chromatography (HPLC) to isolate the final [^{18}F]-labeled product.

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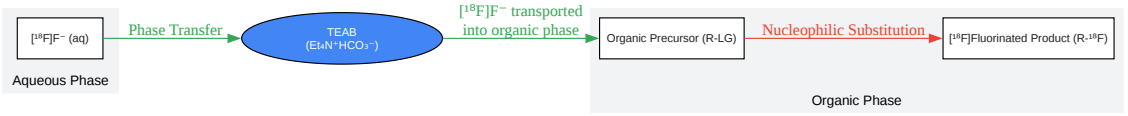


Figure 1: Role of TEAB in Phase-Transfer Catalysis for [18F]Radiofluorination

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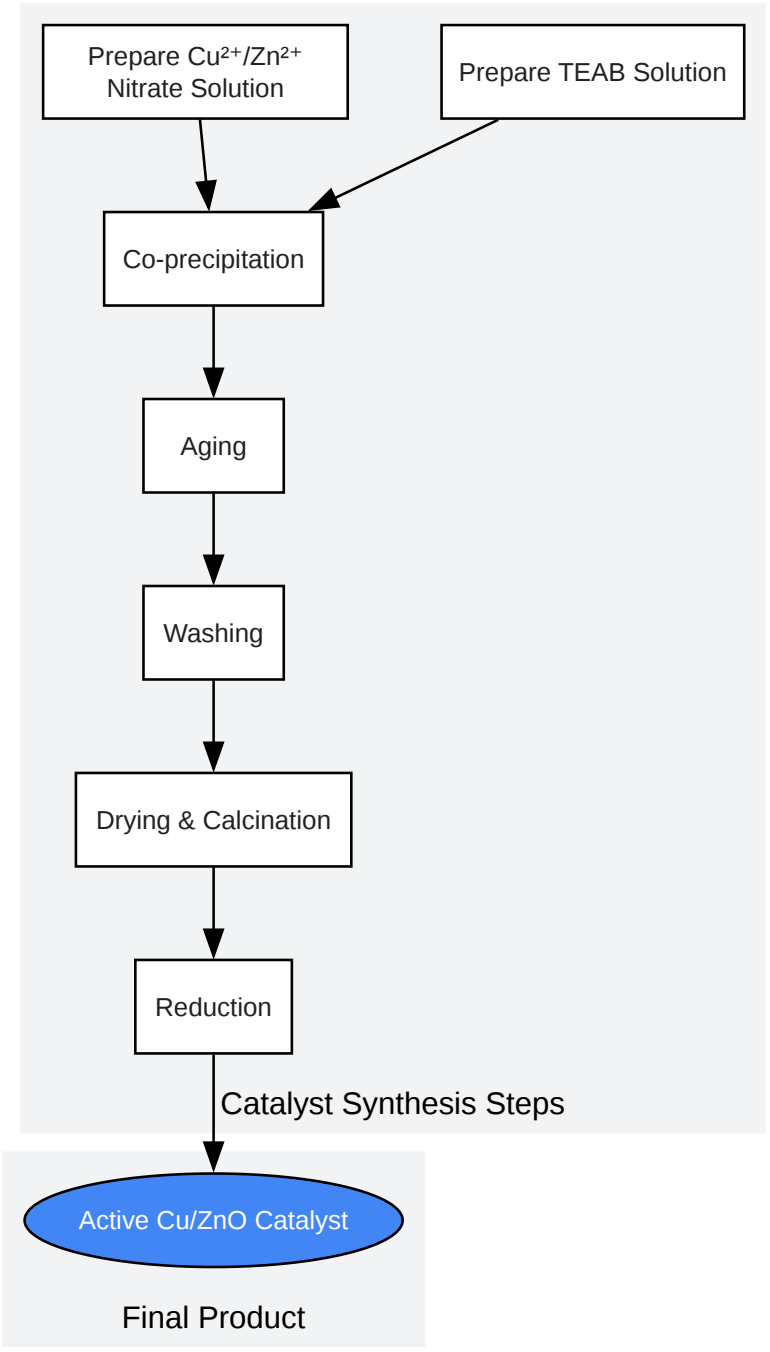


Figure 2: Workflow for Cu/ZnO Catalyst Synthesis using TEAB

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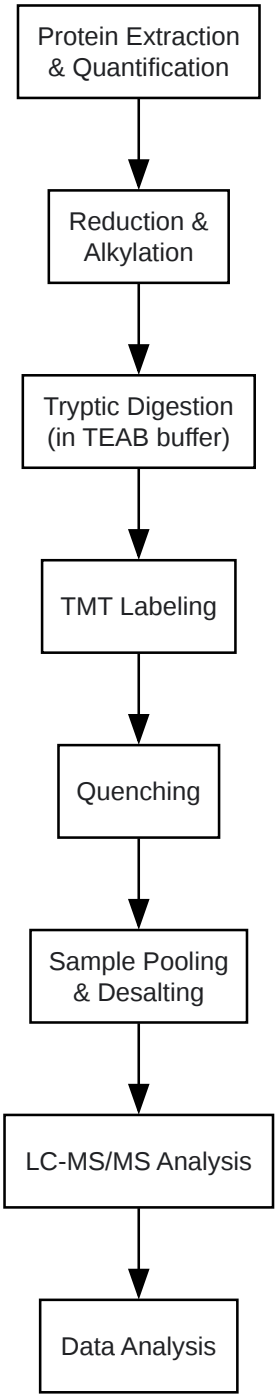


Figure 3: TMT-based Quantitative Proteomics Workflow

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